

Step-by-step guide for Dimethyl diacetyl cystinate stock solution preparation

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Compound of Interest

Compound Name: *Dimethyl diacetyl cystinate*

Cat. No.: *B1670672*

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Application Notes and Protocols: Dimethyl Diacetyl Cystinate Stock Solution

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive, step-by-step guide for the preparation, storage, and handling of **Dimethyl diacetyl cystinate** (DACDM) stock solutions for research and development applications. DACDM is a derivative of L-cystine and has been utilized in studies related to NF- κ B signaling and immunomodulation.^[1] Adherence to proper preparation protocols is crucial for ensuring the reproducibility and accuracy of experimental results. This guide includes detailed information on the physicochemical properties of DACDM, recommended solvents, and procedures for creating both concentrated stock solutions and diluted working solutions.

Physicochemical Properties and Solubility Data

Dimethyl diacetyl cystinate is a solid, disulfide-linked L-cysteine compound.^{[2][3]} Accurate preparation of solutions requires precise knowledge of its molecular weight and solubility in common laboratory solvents. The quantitative data is summarized in Table 1.

Table 1: Properties of **Dimethyl Diacetyl Cystinate**

Property	Value	Source
Molecular Formula	$C_{12}H_{20}N_2O_6S_2$	[1] [4]
Molecular Weight	352.4 g/mol	[1]
Appearance	Solid	[1] [2]
Purity	≥98%	[1]
Solubility in DMSO	≥ 10 mg/mL	[1]
Solubility in PBS (pH 7.2)	1-10 mg/mL (sparingly soluble)	[1]

Recommended Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Dimethyl diacetyl cystinate** and its solutions. Unopened solid compound and prepared stock solutions should be stored under the conditions outlined in Table 2 to ensure long-term stability.

Table 2: Storage and Stability Guidelines

Form	Storage Temperature	Stability/Shelf Life	Source
Solid Compound	-20°C	≥ 4 years	[1]
DMSO Stock Solution	-20°C	Months to years (long-term)	[2]
DMSO Stock Solution	0 - 4°C	Days to weeks (short-term)	[2]
Aqueous Solutions	2 - 8°C	Not recommended for more than one day	

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mg/mL stock solution of **Dimethyl diacetyl cystinate** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **Dimethyl diacetyl cystinate** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettors and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Step-by-Step Preparation of 10 mg/mL DMSO Stock

- Pre-weighing Preparation: Before opening, allow the vial of solid **Dimethyl diacetyl cystinate** to equilibrate to room temperature to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **Dimethyl diacetyl cystinate** using a calibrated analytical balance in a clean weighing dish or directly into a sterile vial. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of the compound.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the solid compound. To continue the example, add 1 mL of DMSO to the 10 mg of solid.
- Dissolution: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (25-37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for long-term use.^[2] For short-term use, stock solutions may be kept at 4°C for a few days to weeks.^[2]

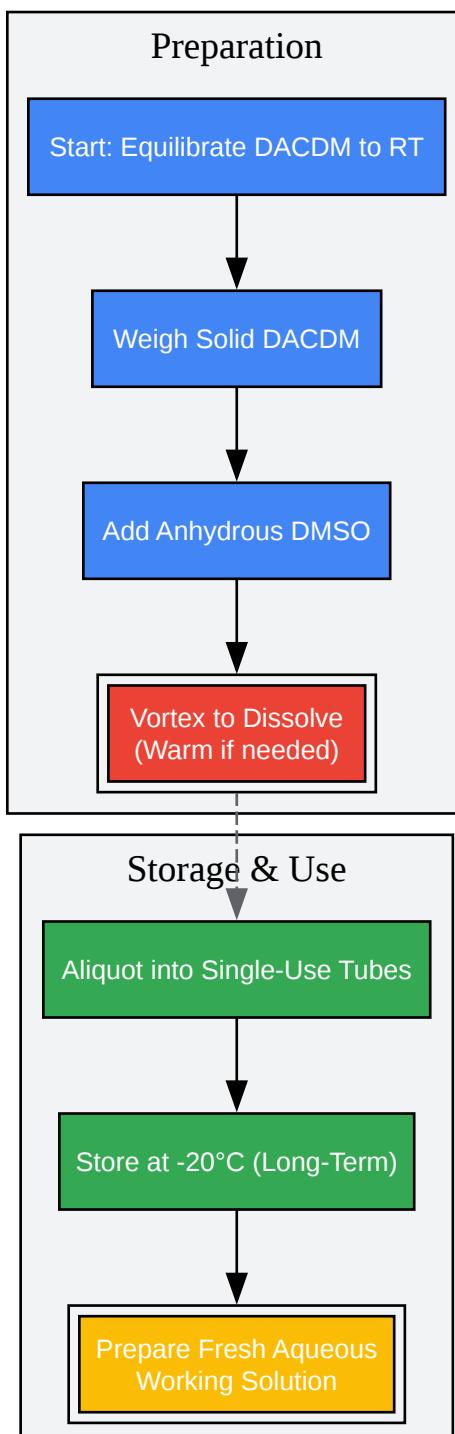
Preparation of Aqueous Working Solutions

For most biological applications, the DMSO stock solution must be further diluted into an aqueous buffer or cell culture medium. It is crucial to ensure the final concentration of DMSO is not toxic to the cells (typically $\leq 0.1\%$).

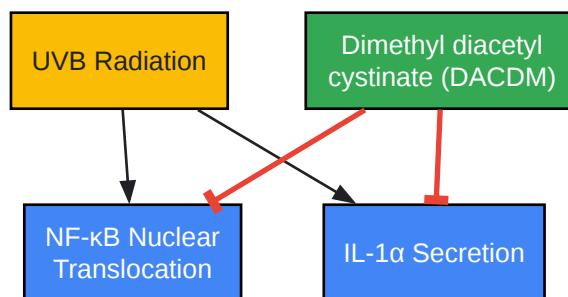
- Calculate Dilution: Determine the volume of the DMSO stock solution needed to achieve the desired final concentration in your aqueous medium.
- Dilution: Add the calculated volume of the DMSO stock to your experimental buffer or medium. It is best practice to add the stock solution to the aqueous medium while gently vortexing to ensure rapid and uniform mixing, preventing precipitation of the compound.
- Use Immediately: Aqueous dilutions should be prepared fresh before each experiment and should not be stored for more than one day.

Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for stock solution preparation and the known signaling pathway affected by **Dimethyl diacetyl cystinate**.

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Caption: Experimental workflow for preparing **Dimethyl diacetyl cystinate** stock solution.



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Caption: DACDM inhibits UVB-induced NF-κB translocation and IL-1 α secretion.[[1](#)]

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